

Physical and chemical properties of glyceryl tridocosanoate

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Compound of Interest

Compound Name: Tribehenin

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An In-depth Technical Guide on the Physical and Chemical Properties of Glyceryl Tridocosanoate

Introduction

Glyceryl Tridocosanoate, also known by synonyms such as **Tribehenin** and Glycerol Tribehenate, is a triglyceride composed of a glycerol backbone esterified with three molecules of docosanoic acid (behenic acid).[1] It is a saturated fat that appears as a white to off-white, waxy solid at room temperature.[2][3][4] Due to its physical properties, such as its texture and high melting point, it is widely utilized in the cosmetics, food, and pharmaceutical industries as an emollient, thickener, and skin-conditioning agent.[5][6][7] In pharmaceutical formulations, it can be used as a lubricant for tablets and capsules and as a lipidic matrix for sustained-release applications.[8][9] This technical guide provides a detailed overview of the core physical and chemical properties of Glyceryl Tridocosanoate, outlines the experimental protocols for their determination, and presents key chemical and analytical workflows.

Core Physical and Chemical Properties

The properties of Glyceryl Tridocosanoate are summarized below. It is important to note that variations in reported values, particularly for melting point, can arise from differences in purity and crystalline polymorphism, a common characteristic of triglycerides.

Identification and General Properties

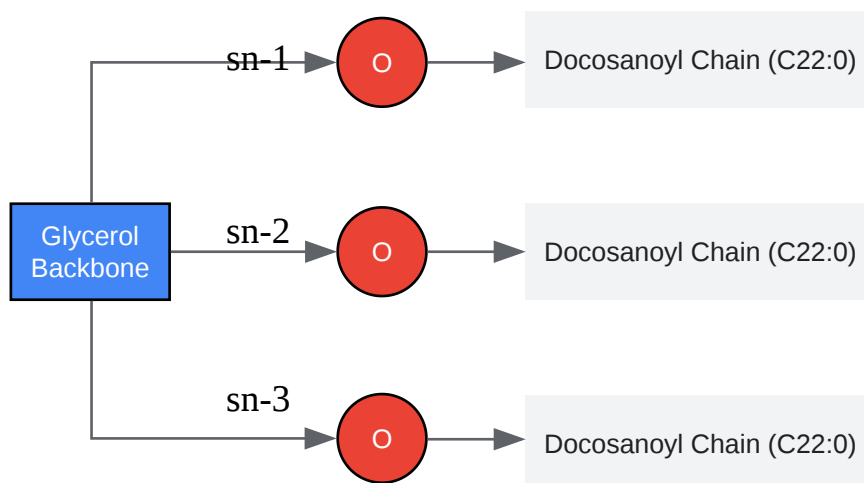
Property	Value	Source(s)
IUPAC Name	2,3-di(docosanoyloxy)propyl docosanoate	[1][4]
Synonyms	Tribehenin, Glyceryl Tribehenate, Tridocosanoin, Compritol 888	[1]
CAS Number	18641-57-1	[1][3][4]
Molecular Formula	C ₆₉ H ₁₃₄ O ₆	[1][4][5]
Molecular Weight	1059.8 g/mol	[1][5]
Appearance	White to off-white waxy solid, powder, or pellets	[2][3][4]

Quantitative Physical Properties

Property	Value	Source(s)
Melting Point	57 - 85 °C (Range depends on purity and form)	[1][2][3][4][10][11][12]
Boiling Point	911.8 °C at 760 mmHg (Predicted)	[5][7]
Density	0.899 g/cm ³ (Predicted)	[5][7]
Flash Point	321.6 °C (Predicted)	[5][7]
Refractive Index	1.467 (Predicted)	[5][7]
Solubility	Insoluble in water; Soluble in oils and organic solvents (e.g., chloroform)	[2][4][8]

Chemical Structure and Reactivity

Glyceryl tridocosanoate is a stable, saturated triglyceride, making it resistant to oxidation.[13] Its primary chemical reactivity involves the hydrolysis of its ester bonds.

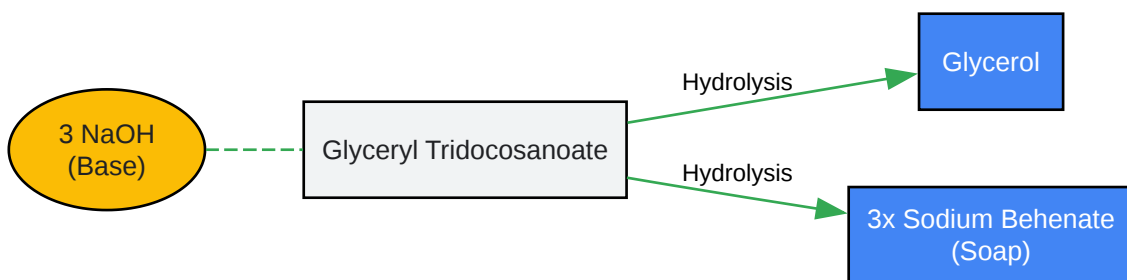


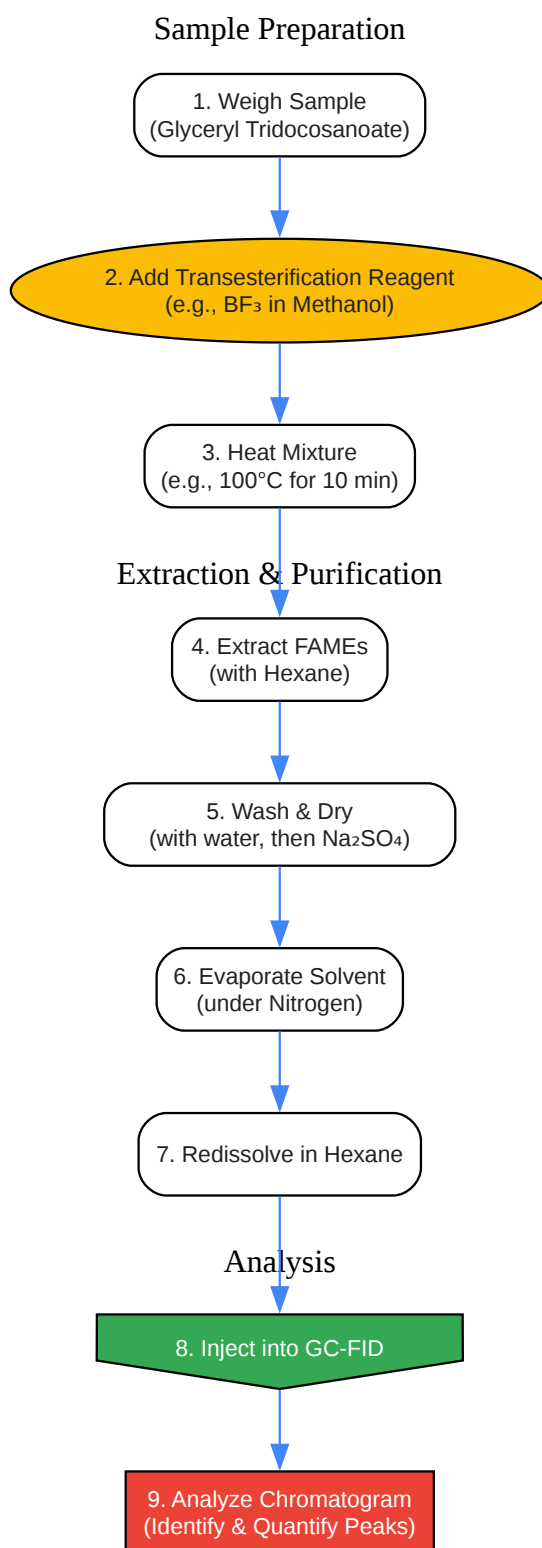
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Caption: Molecular structure of Glyceryl Tridocosanoate.

Hydrolysis (Saponification)

In the presence of a base (e.g., NaOH or KOH) and heat, glyceryl tridocosanoate undergoes saponification. This reaction cleaves the ester linkages, yielding glycerol and three equivalents of the corresponding fatty acid salt (sodium or potassium behenate). Acid-catalyzed hydrolysis yields glycerol and free behenic acid.





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